

Fluorofolin: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Fluorofolin

Cat. No.: B12372023

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Introduction

Fluorofolin is a potent inhibitor of dihydrofolate reductase (DHFR), an essential enzyme in the folate metabolism pathway.^{[1][2][3]} Its inhibitory action disrupts the synthesis of vital cellular components, including nucleotides and amino acids. Notably, **Fluorofolin** has demonstrated significant antibacterial activity, particularly against the opportunistic pathogen *Pseudomonas aeruginosa*.^{[1][4][5][6]} This document provides detailed application notes and experimental protocols for the use of **Fluorofolin** in a research setting.

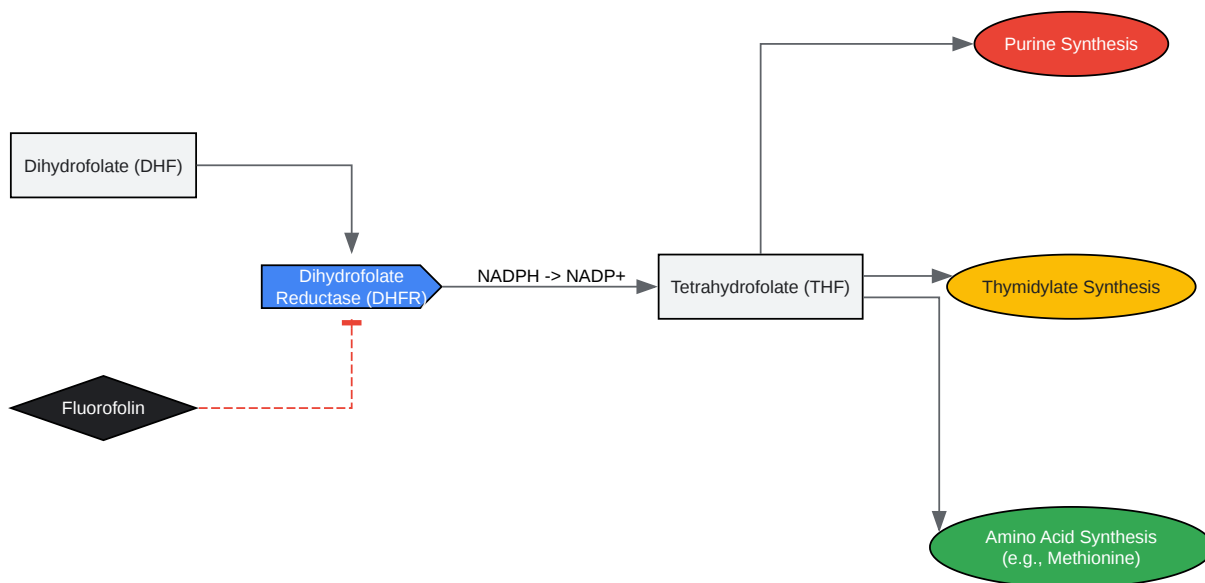
Mechanism of Action

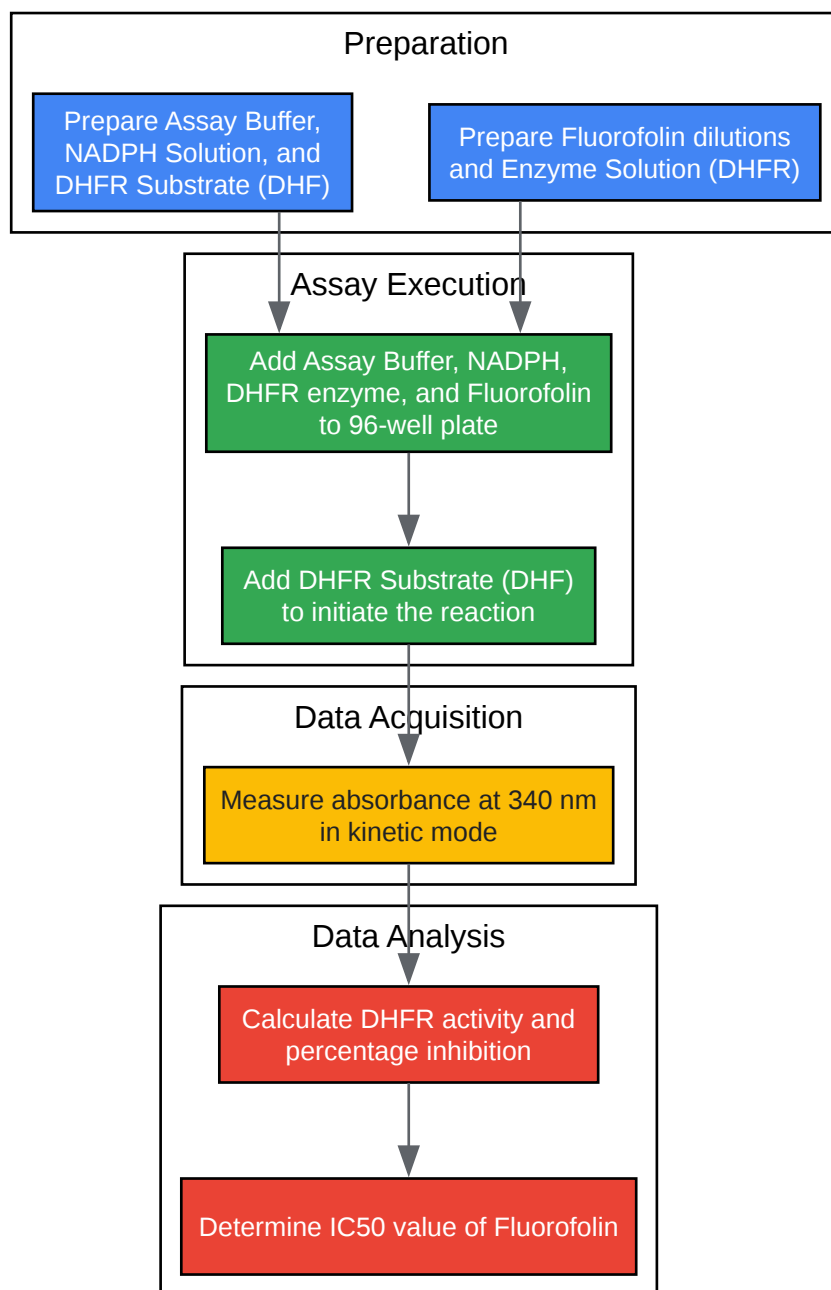
Fluorofolin exerts its biological effect by binding to and inhibiting dihydrofolate reductase (DHFR). DHFR catalyzes the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF). THF and its derivatives are crucial one-carbon carriers required for the synthesis of purines, thymidylate, and certain amino acids. By blocking this critical step in the folate pathway, **Fluorofolin** effectively halts DNA synthesis and repair, leading to cell growth inhibition and death.

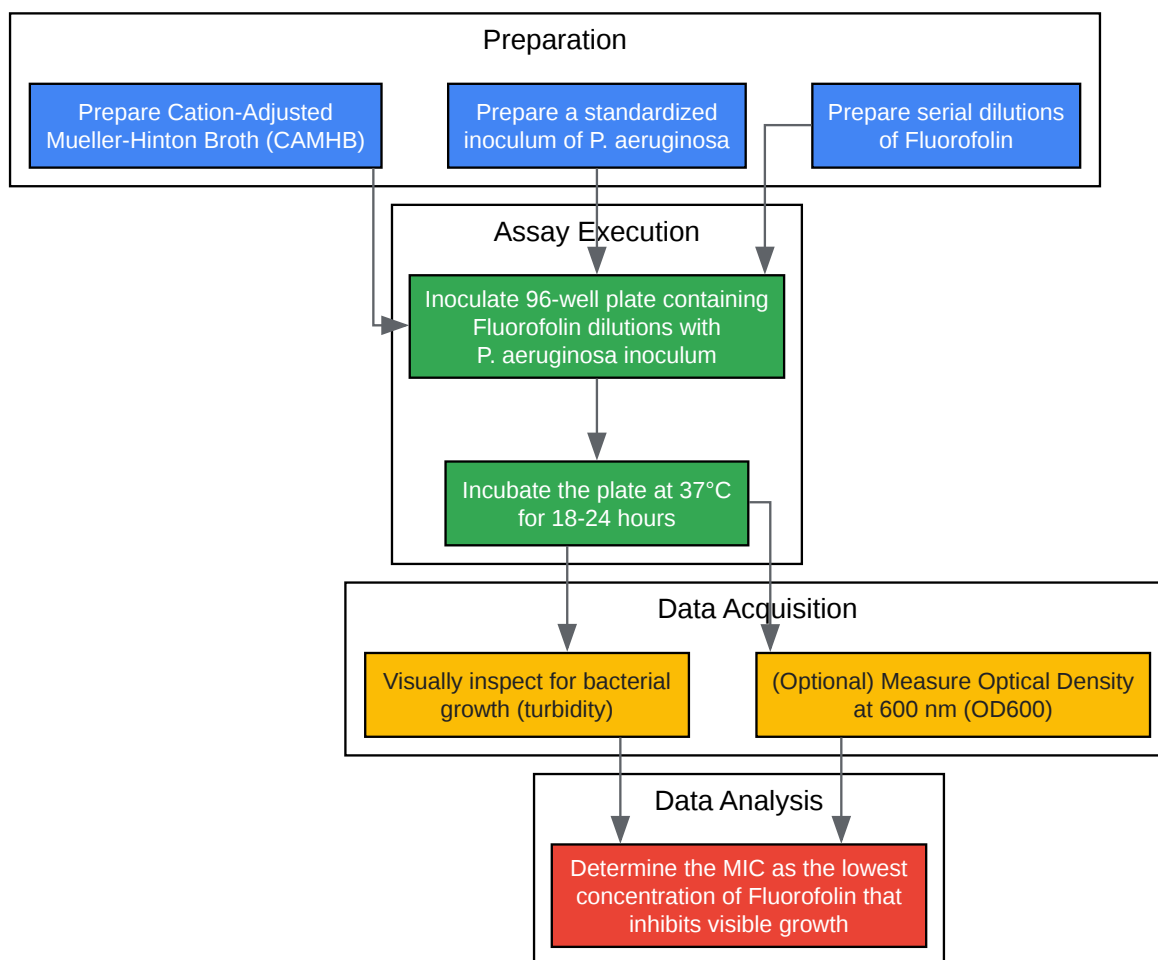
Signaling Pathway: Folate Metabolism

The following diagram illustrates the central role of DHFR in the folate metabolism pathway and the inhibitory action of **Fluorofolin**.

Folate Metabolism and Fluorofolin Inhibition







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References

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- [4. A folate inhibitor exploits metabolic differences in Pseudomonas aeruginosa for narrow-spectrum targeting - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. A folate inhibitor exploits metabolic differences in Pseudomonas aeruginosa for narrow-spectrum targeting - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. collaborate.princeton.edu \[collaborate.princeton.edu\]](#)
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